

# Chemical Profile of 1H-Indole-3-thiol

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## Compound Focus: 1H-Indole-3-thiol

CAS No.: 480-94-4

Cat. No.: S772781

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The search results provide consistent fundamental data for **1H-Indole-3-thiol** (CAS No. 480-94-4), also known as 3-Mercaptoindole [1] [2].

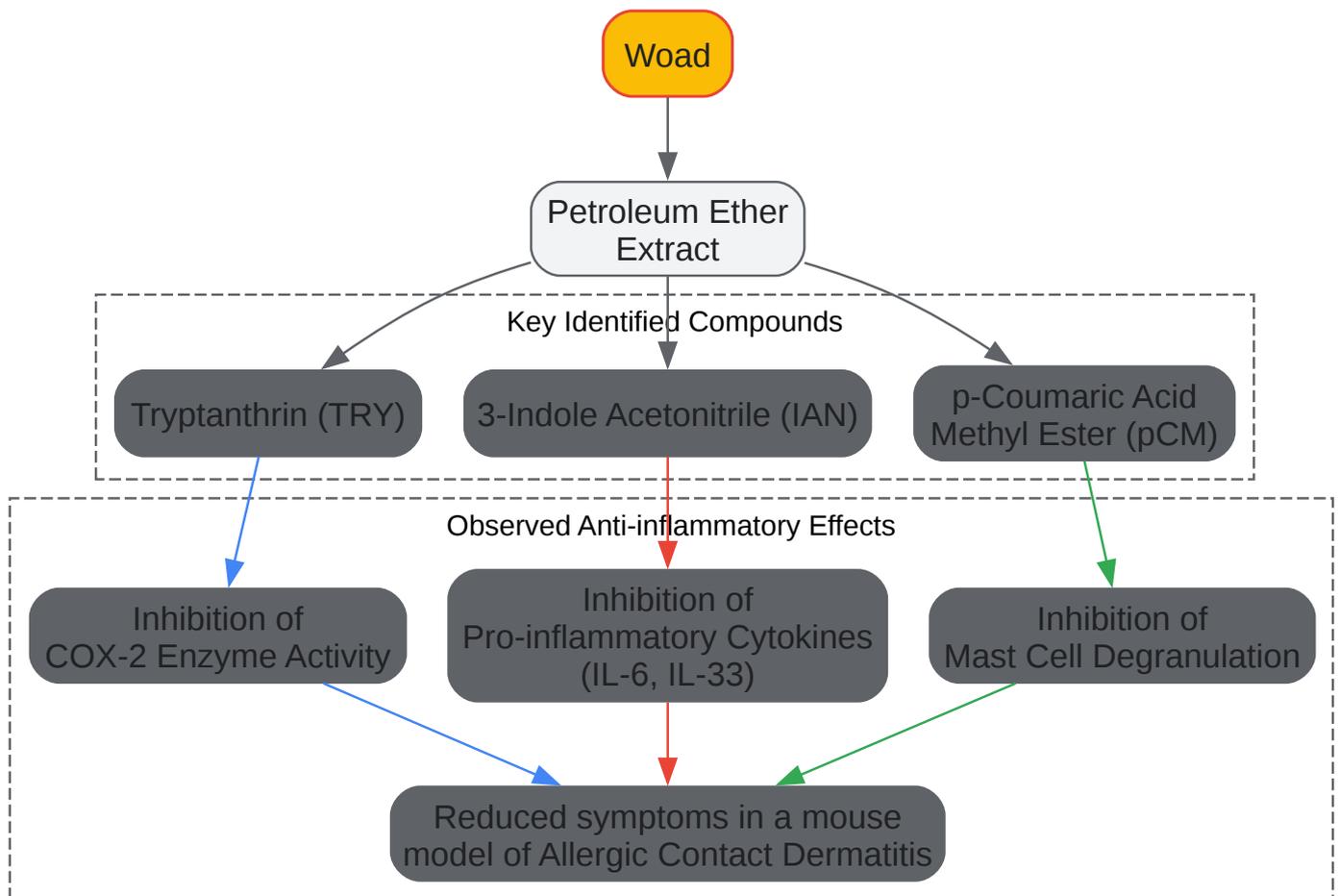
Property	Value
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NS [1] [2]
Molecular Weight	149.21 g/mol [1] [2]
Physical Form	Crystalline solid [1]
Melting Point	97-100 °C [1]
Boiling Point	326.6 °C at 760 mmHg [1]
Storage	-20°C Freezer; keep in a dark place under an inert atmosphere [1] [2]

## Synthetic Routes and Commercial Availability

The technical information available focuses on synthetic production. One documented synthesis involves reacting **indole with thiourea and iodine** in methanol, followed by treatment with sodium hydroxide, reportedly achieving an 89.0% yield [1]. Several chemical suppliers list **1H-Indole-3-thiol** for purchase, indicating it is produced on a commercial scale for research purposes [1] [2].

## Investigating Related Natural Indole Compounds

While direct sources of **1H-Indole-3-thiol** were not found, research on the plant *Isatis tinctoria* (woad) reveals it produces closely related indole derivatives with biological activity [3]. The following diagram illustrates the key indole compounds and their proposed anti-inflammatory mechanisms of action based on one study.



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*Key anti-inflammatory indoles in Isatis tinctoria and their proposed biological effects [3].*

A scientific study on *Isatis tinctoria* developed a standardized petroleum ether extract and identified three main anti-inflammatory indole compounds [3]:

- **Tryptanthrin (TRY):** Inhibits cyclooxygenase-2 (COX-2) and 5-lipoxygenase (5-LOX) activity [3].

- **3-Indole Acetonitrile (IAN)**: Inhibits production of nitric oxide, prostaglandin E2 (PGE2), and release of TNF- $\alpha$  and IL-6 from macrophages [3].
- **p-Coumaric Acid Methyl Ester (pCM)**: Inhibits mast cell degranulation [3].

The presence of these indoles in a natural source suggests a promising research direction, though **1H-Indole-3-thiol** itself was not mentioned.

## Research Implications and Future Directions

The absence of confirmed natural sources for **1H-Indole-3-thiol** in the available data suggests several possibilities and research pathways:

- It may be a rare metabolite not yet documented in major scientific literature.
- It could be an unstable intermediate, making its detection and isolation from natural systems difficult.
- The related indoles in *Isatis tinctoria* could serve as biosynthetic precursors or starting points for semi-synthesis.

Future research could focus on targeted metabolic profiling of plants known to contain indole derivatives, particularly within the Brassicaceae family, to which *Isatis tinctoria* belongs.

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## References

1. - 1 - H - Indole | lookchem 3 thiol [lookchem.com]
2. 480-94-4| 1 - H - Indole - 3 [BLD Pharm thiol [bldpharm.com]
3. L.-derived Petroleum Ether Extract Mediates... *Isatis tinctoria* [medicaljournals.se]

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